

# The Role of "CYP1B1 Ligand 2" in Targeted Protein Degradation: A Technical Overview

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## Compound of Interest

Compound Name: CYP1B1 ligand 2

Cat. No.: B15543863

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Researchers, scientists, and drug development professionals are increasingly focusing on targeted protein degradation as a novel therapeutic modality. Within this field, the molecule identified as "**CYP1B1 ligand 2**" has emerged as a key component in the development of specific degraders for Cytochrome P450 1B1 (CYP1B1), an enzyme implicated in cancer progression and drug resistance. This technical guide provides an in-depth analysis of "**CYP1B1 ligand 2**," clarifying its established role as a targeting moiety for CYP1B1 degradation, a mechanism distinctly opposite to activation.

Contrary to the proposition of being a CYP1B1 activator, current scientific literature and available data exclusively identify "**CYP1B1 ligand 2**" as the target-binding component of a Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the CYP1B1 protein.<sup>[1][2][3][4][5][6]</sup> PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent destruction by the proteasome.<sup>[7][8][9]</sup>

## "CYP1B1 Ligand 2": A Critical Component of PROTAC CYP1B1 Degradation-2

"**CYP1B1 ligand 2**" is the specific molecule that binds to the CYP1B1 protein as part of a larger construct known as "PROTAC CYP1B1 degradation-2".<sup>[1][4][6]</sup> This degrader is a chemical entity designed to eliminate CYP1B1 from cells, thereby inhibiting its function. The primary application of this technology is in the context of cancer research, particularly in overcoming drug resistance in non-small cell lung cancer.<sup>[10]</sup>

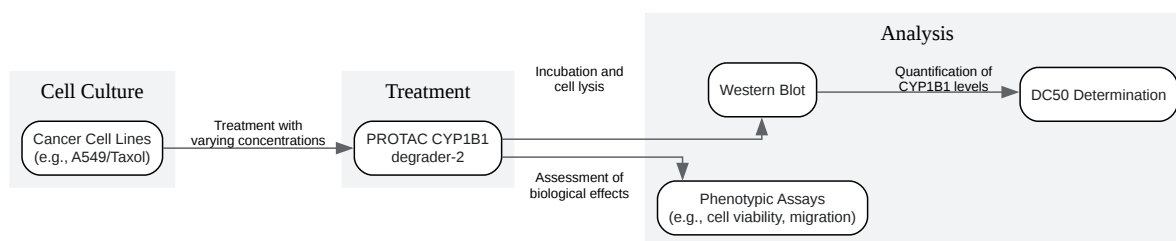
Table 1: Chemical and Physical Properties of **CYP1B1 Ligand 2**

Property	Value	Reference
CAS Number	2836297-58-4	[2]
Molecular Formula	C <sub>18</sub> H <sub>12</sub> ClN <sub>3</sub> OS <sub>2</sub>	[2]
Molecular Weight	385.89 g/mol	[2]
Role	Target protein ligand for PROTAC CYP1B1 degrader-2	[1][3][5][6]
Application	Lung cancer research	[4][6]

## Mechanism of Action: Targeted Degradation, Not Activation

The mechanism of action of "PROTAC CYP1B1 degrader-2," which incorporates "**CYP1B1 ligand 2**," is a multi-step process aimed at the selective removal of the CYP1B1 protein. This process is fundamentally inhibitory.

Experimental Workflow for Assessing PROTAC-mediated Degradation:



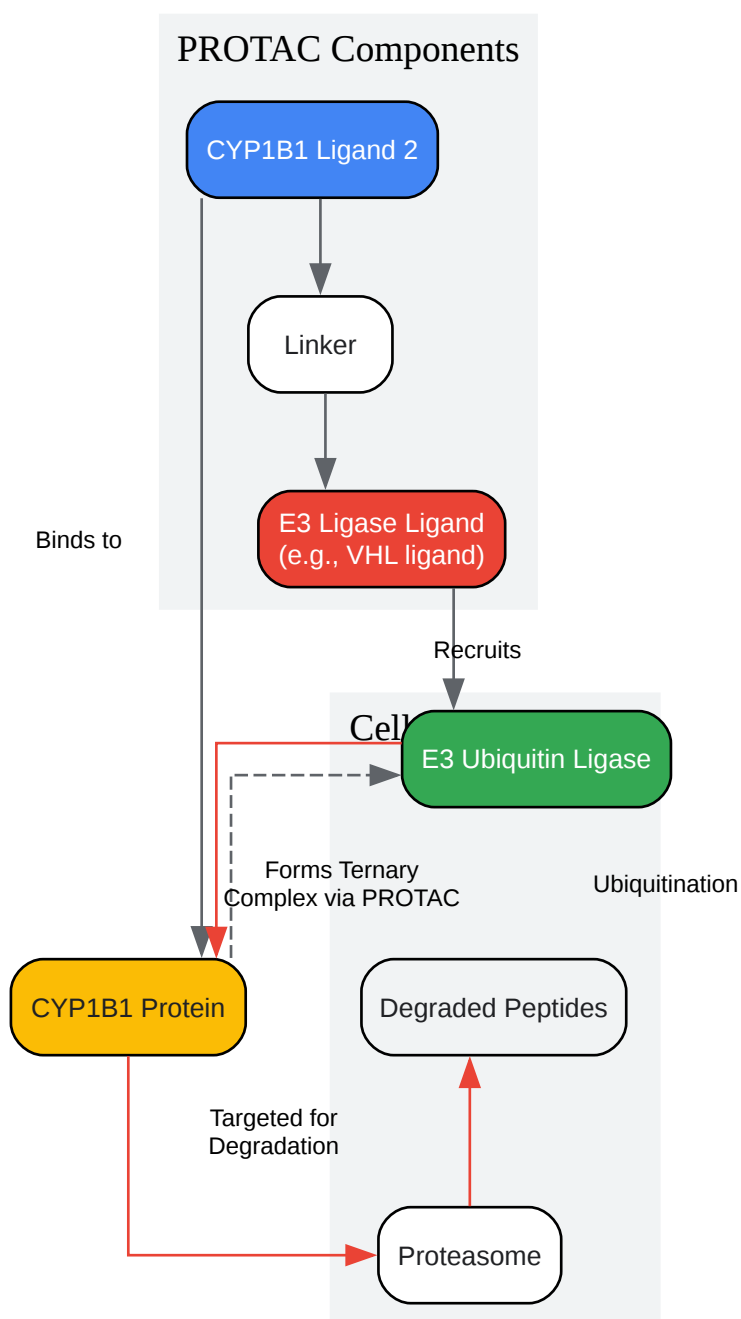
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*Workflow for evaluating PROTAC CYP1B1 degrader-2.*

A study on "PROTAC CYP1B1 degrader-2" (referred to as PV2 in the publication) demonstrated its potent degradative activity, achieving a DC50 (concentration for 50% degradation) of 1.0 nM in A549/Taxol cells after 24 hours.[1][10] This potent degradation of CYP1B1 led to downstream inhibitory effects, including the suppression of migration and invasion of cancer cells.[10]

## Signaling Pathway: Hijacking the Ubiquitin-Proteasome System

The signaling pathway initiated by "PROTAC CYP1B1 degrader-2" involves the hijacking of the cell's natural protein disposal machinery.



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